

# Glycine-15N,d2 molecular weight and formula

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Compound of Interest

Compound Name: Glycine-15N,d2

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## Technical Guide: Glycine-15N,d2

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical specifications for the isotopically labeled amino acid, **Glycine-15N,d2**. The data presented herein is essential for applications in quantitative proteomics, metabolic flux analysis, and as an internal standard in mass spectrometry-based research.

### **Core Molecular Data**

**Glycine-15N,d2** is a stable isotope-labeled version of glycine. In this molecule, the standard nitrogen atom ( $^{14}$ N) is replaced by its heavier isotope, nitrogen-15 ( $^{15}$ N). Additionally, two hydrogen atoms on the  $\alpha$ -carbon are substituted with deuterium (D or  $^{2}$ H), a stable isotope of hydrogen.

The molecular formula and weight are key parameters for instrument calibration, experimental design, and data analysis in studies utilizing this compound. The table below summarizes these quantitative properties, contrasting the labeled compound with its unlabeled counterpart.



Property	Standard Glycine	Glycine-15N,d2
Molecular Formula	C <sub>2</sub> H <sub>5</sub> NO <sub>2</sub> [1][2]	C <sub>2</sub> H <sub>3</sub> D <sub>2</sub> <sup>15</sup> NO <sub>2</sub> [3][4]
Average Molecular Weight ( g/mol )	75.07	78.07
Monoisotopic Mass (Da)	75.0320284	78.042

Note: The notation for **Glycine-15N,d2** can also be written as C<sub>2</sub>D<sub>2</sub>H<sub>3</sub><sup>15</sup>NO<sub>2</sub>.

## **Isotopic Composition and Mass Calculation**

The increased molecular weight of **Glycine-15N,d2** is a direct result of the incorporation of heavier isotopes. The mass of each component is detailed below:

- Nitrogen-15 (<sup>15</sup>N): The isotopic mass is approximately 15.000108898 Da. This is in contrast to the more abundant <sup>14</sup>N isotope, which has a mass of approximately 14.003 Da.
- Deuterium (D or <sup>2</sup>H): Deuterium has an atomic weight of approximately 2.014 Da. This is roughly double the mass of protium (<sup>1</sup>H), the most common hydrogen isotope.

The molecular weight of **Glycine-15N,d2** is calculated by summing the masses of its constituent atoms:  $(2 \times Carbon) + (3 \times Hydrogen) + (2 \times Deuterium) + (1 \times 15N) + (2 \times Oxygen)$ .

### **Experimental Protocols and Visualizations**

The user request included requirements for detailed experimental protocols and Graphviz diagrams of signaling pathways or workflows. These components are typically associated with research studies demonstrating the application of a compound.

For this technical guide, which focuses solely on the fundamental molecular properties of **Glycine-15N,d2**, such elements are not applicable. There are no experimental workflows or biological signaling pathways inherent to the molecule's static chemical data.

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#### References

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